

Comparative study of citral content in different lemongrass varieties

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of Citral Content in Lemongrass Varieties

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to citral concentrations across different lemongrass species and cultivars, complete with detailed experimental protocols and workflow visualizations.

Lemongrass, a perennial grass of the Cymbopogon genus, is a globally significant aromatic and medicinal plant, primarily valued for its essential oil rich in citral. Citral, a mixture of the isomers geranial (trans-citral) and neral (cis-citral), is a key raw material in the fragrance, flavor, and pharmaceutical industries, notably in the synthesis of Vitamin A. The concentration of citral in lemongrass essential oil can vary significantly between different species and cultivars, influencing its commercial value and therapeutic potential. This guide provides a comparative overview of citral content in various lemongrass varieties, supported by experimental data and detailed methodologies to aid in research and development.

Comparative Citral Content in Lemongrass Varieties

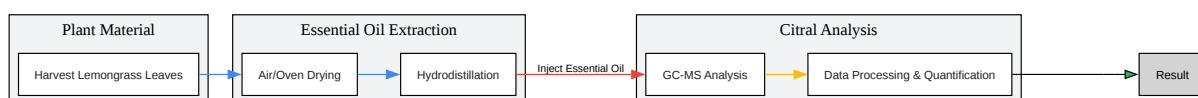
The citral content in lemongrass essential oil is a critical determinant of its quality.^[1] Different species and cultivars exhibit a wide range of citral concentrations, influenced by genetic makeup, geographical origin, and harvesting time.^{[2][3]} Below is a summary of reported citral content in various lemongrass varieties.

Lemongrass Variety	Species	Citral Content (%)	Key Constituents	Reference(s)
Sugandhi (OD 19)	C. flexuosus	85-88	Citral	[4]
Pragati (LS48)	C. flexuosus	86	Citral	[4]
Praman (Clone 29)	C. pendulus	82	Citral	[4][5]
RRL 16	C. pendulus	80	Citral	[4]
CKP 25	C. khasianum x C. pendulus	82.85	Citral	[4]
Cauvery	Cymbopogon spp.	88.84 ± 0.99	Geranial, Neral	[6][7]
Nima	Cymbopogon spp.	88.57 ± 0.70	Geranial, Neral	[6][7]
CIM-Shikar	Cymbopogon spp.	84.97 ± 4.08	Geranial, Neral	[6][7]
OD-19	Cymbopogon spp.	85.90 ± 0.59	Geranial, Neral	[6][7]
CIM-Suvarna	Cymbopogon spp.	82.53 ± 1.10	Geranial, Neral	[6][7]
Krishna	Cymbopogon spp.	79.26 ± 0.44	Geranial, Neral	[6][7]
CIM-Atal	Cymbopogon spp.	2.15 ± 0.07	Geraniol (major)	[6][7]
Egyptian Lemongrass	C. citratus	79.69	Geranial (42.86%), Neral (36.83%)	[8]

Northeastern Thailand Lemongrass	C. citratus	79.24	Geranial (44.52%), Neral (34.72%)	[9]
General Range	C. citratus	65-85	Citral	[10][11][12]
General Range	C. flexuosus	≥ 75	Citral	[13]

Experimental Workflow for Citral Quantification

The determination of citral content in lemongrass varieties involves a systematic process from plant material collection to instrumental analysis. The following diagram illustrates a typical experimental workflow.



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Caption: Experimental workflow for determining citral content in lemongrass.

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results in the analysis of essential oils. The following are standard protocols for the extraction and quantification of citral from lemongrass.

Essential Oil Extraction: Hydrodistillation

Hydrodistillation is a common method for extracting essential oils from plant materials.[14]

Apparatus:

- Clevenger-type apparatus

- Heating mantle
- Round bottom flask
- Condenser

Procedure:

- **Sample Preparation:** Freshly harvested lemongrass leaves are air-dried or oven-dried at a low temperature (e.g., 40-50°C) to reduce moisture content. The dried leaves are then cut into small pieces (1-2 inches).[\[15\]](#)
- **Distillation:** A known weight of the prepared lemongrass material is placed in the round bottom flask with a sufficient amount of distilled water.
- The mixture is heated to boiling. The resulting steam, carrying the volatile essential oil, passes into the condenser.
- The condensed steam and oil are collected in the Clevenger apparatus, where the oil, being less dense than water, separates and is collected.
- The distillation process is typically carried out for a period of 3-4 hours to ensure complete extraction of the essential oil.
- The collected oil is then dried over anhydrous sodium sulfate to remove any residual water and stored in airtight vials in a cool, dark place until analysis.

Citral Quantification: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the most widely used and reliable method for the identification and quantification of volatile compounds in essential oils.[\[3\]](#)[\[15\]](#)

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., HP-5MS, DB-5)

- Injector and detector

Typical GC-MS Conditions:

- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: Increase at a rate of 3-5°C/minute to 220-240°C
 - Final hold: 5-10 minutes
- Carrier Gas: Helium, at a constant flow rate (e.g., 1 mL/min)
- Ion Source Temperature: 230°C
- Mass Range: 40-550 amu

Procedure:

- Sample Preparation: The extracted essential oil is diluted in a suitable solvent (e.g., hexane, ethanol) to a concentration of approximately 1%.
- Injection: A small volume (e.g., 1 µL) of the diluted sample is injected into the GC.
- Separation and Detection: The volatile components of the oil are separated based on their boiling points and polarity as they pass through the capillary column. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique "fingerprint" for each compound.
- Compound Identification: The identification of citral (geranial and neral) and other components is achieved by comparing their retention times and mass spectra with those of authentic standards and by searching mass spectral libraries (e.g., NIST, Wiley).
- Quantification: The percentage of each component is calculated from the peak area of the corresponding compound in the gas chromatogram. The total citral content is the sum of the

percentages of geranial and neral.

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- To cite this document: BenchChem. [Comparative study of citral content in different lemongrass varieties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567601#comparative-study-of-citral-content-in-different-lemongrass-varieties]

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